

Technical Guide: Isatin Bis-cresol (CAS 47465-97-4)

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Compound of Interest

Compound Name: 3,3-Bis(4-hydroxy-3-methylphenyl)indolin-2-one

Cat. No.: B139907

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An In-depth Examination of its Properties, Synthesis, and Potential Applications for Researchers, Scientists, and Drug Development Professionals.

Introduction

Isatin Bis-cresol, identified by the CAS number 47465-97-4, is a member of the bis-indolinone family of heterocyclic compounds. Structurally, it is known as 3,3-Bis(3-methyl-4-hydroxyphenyl)indoline-2-one or 1,3-Dihydro-3,3-bis(4-hydroxy-3-methylphenyl)-2H-indol-2-one.[1] This technical guide provides a comprehensive overview of the known properties, synthesis, and potential applications of Isatin Bis-cresol and related compounds, with a focus on data relevant to researchers in the fields of chemistry and drug development. While specific experimental data for CAS 47465-97-4 is limited in publicly available literature, this guide extrapolates information from closely related analogues and the broader class of isatin derivatives to provide a thorough understanding of its potential.

Chemical and Physical Properties

Isatin Bis-cresol is a white to off-white solid.[2] Its core structure consists of an indolin-2-one moiety with two 3-methyl-4-hydroxyphenyl groups attached at the 3-position. This structure imparts specific chemical and physical characteristics that are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₂ H ₁₉ NO ₃	[1]
Molecular Weight	345.39 g/mol	[1]
Melting Point	250-251 °C	[2]
Boiling Point (Predicted)	560.4 ± 50.0 °C	[2]
Density (Predicted)	1.292 ± 0.06 g/cm ³	[2]
Solubility	Slightly soluble in DMSO and Methanol	[2]
pKa (Predicted)	9.81 ± 0.35	[2]

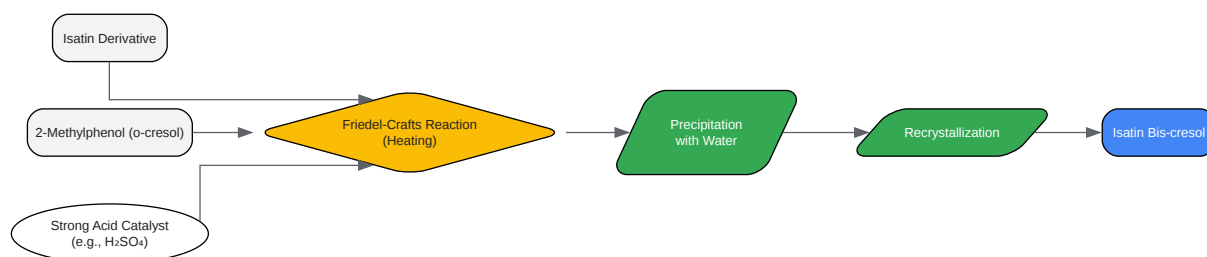
Synthesis

The synthesis of 3,3-bis(aryl)indolin-2-ones, the class of compounds to which Isatin Bis-cresol belongs, is typically achieved through an acid-catalyzed Friedel-Crafts reaction. This reaction involves the condensation of an isatin derivative with a phenol or another electron-rich aromatic compound.[3]

General Experimental Protocol for the Synthesis of 3,3-Bis(aryl)indolin-2-ones:

- **Reactant Preparation:** An appropriate isatin derivative is dissolved in an excess of the corresponding phenol (in this case, 2-methylphenol or o-cresol).
- **Acid Catalysis:** A strong acid, such as sulfuric acid or methanesulfonic acid, is added to the reaction mixture as a catalyst.
- **Reaction Conditions:** The mixture is heated, typically at temperatures ranging from 60 to 120°C, for several hours to allow the electrophilic substitution to occur at the C3 position of the isatin ring.
- **Work-up and Purification:** Upon completion of the reaction, the mixture is cooled, and the product is precipitated by the addition of water. The crude product is then collected by

filtration, washed to remove impurities, and purified by recrystallization from a suitable solvent system (e.g., ethanol/water or acetone/chloroform).



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General synthesis workflow for Isatin Bis-cresol.

Analytical Data

Detailed analytical data for Isatin Bis-cresol is not readily available in the literature. However, based on the analysis of structurally similar isatin derivatives, the following spectroscopic characteristics can be anticipated:

- ¹H NMR: The proton NMR spectrum is expected to show signals corresponding to the aromatic protons of the indolinone and the two hydroxyphenyl rings, a singlet for the NH proton of the indolinone ring, and singlets for the two methyl groups.
- ¹³C NMR: The carbon NMR spectrum would display distinct signals for the carbonyl carbon of the lactam, the quaternary carbon at the 3-position, and the various aromatic carbons.
- FTIR: The infrared spectrum should exhibit characteristic absorption bands for the N-H stretching of the amide, C=O stretching of the lactam, O-H stretching of the phenolic hydroxyl groups, and C-H and C=C vibrations of the aromatic rings.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of Isatin Bis-cresol (345.39 g/mol).

Uses and Applications

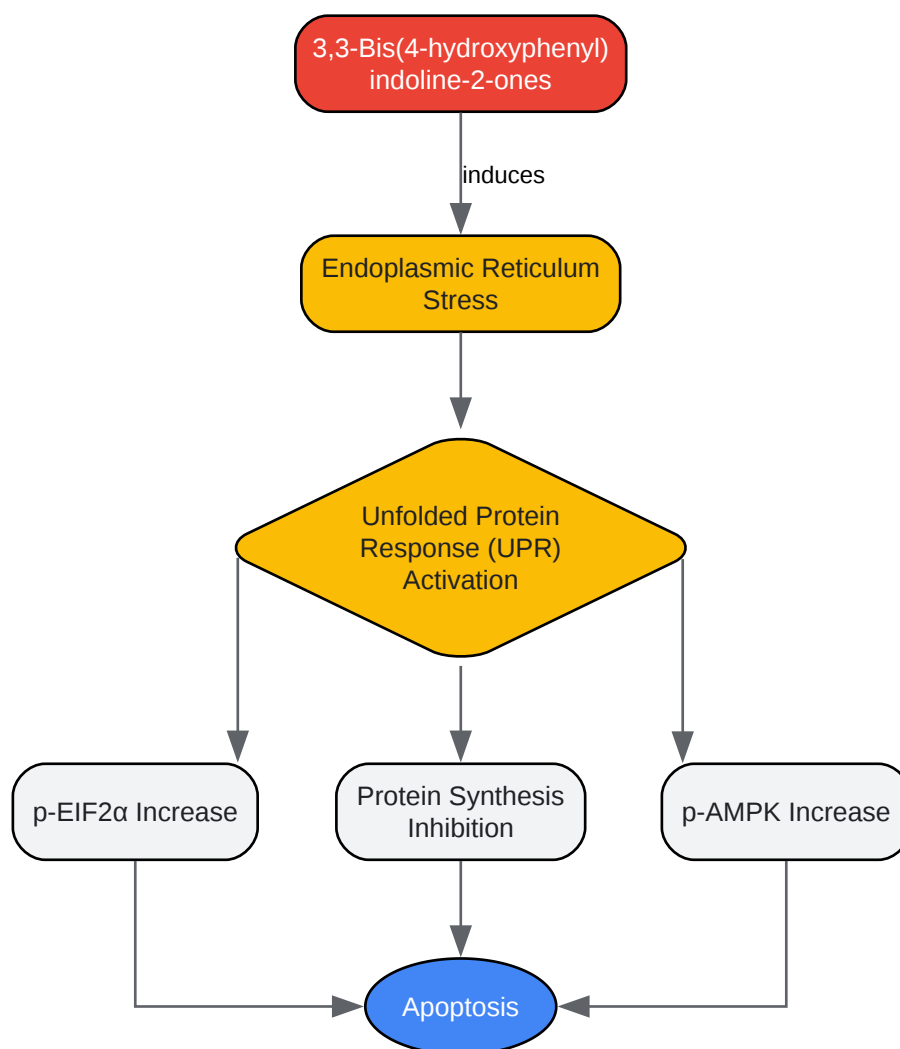
Monomer for Polycarbonates

The primary documented application of Isatin Bis-cresol is as a monomer in the synthesis of polycarbonates.^[4] The two phenolic hydroxyl groups allow it to act as a bisphenol, which can be polymerized with a carbonate source, such as phosgene or a dialkyl carbonate, to form a polycarbonate chain. The bulky and rigid structure of the Isatin Bis-cresol unit can impart unique properties to the resulting polymer, such as increased thermal stability, and modified optical and mechanical properties.

Potential Biological Activities

While specific biological studies on Isatin Bis-cresol are lacking, the broader class of isatin and bis-isatin derivatives has been extensively investigated and shown to possess a wide range of pharmacological activities.

- **Anticancer Activity:** Many isatin derivatives have demonstrated potent cytotoxic effects against various cancer cell lines.^{[5][6][7]} One of the proposed mechanisms of action for some 3,3-bis(4-hydroxyphenyl)indoline-2-ones is the activation of the unfolded protein response (UPR), which can lead to apoptosis in cancer cells.^[3]



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Proposed anticancer signaling pathway for related compounds.

- Antimicrobial Activity: Various Schiff bases and other derivatives of isatin have exhibited significant antibacterial and antifungal properties.[8][9][10][11] The mechanism of action is often attributed to the inhibition of essential microbial enzymes or disruption of cell wall synthesis.

Conclusion

Isatin Bis-cresol (CAS 47465-97-4) is a specialty chemical with a primary application as a monomer for the synthesis of high-performance polycarbonates. While specific biological data for this compound is scarce, its structural similarity to a well-studied class of bioactive

molecules, the isatin derivatives, suggests a strong potential for applications in drug discovery, particularly in the development of novel anticancer and antimicrobial agents. Further research is warranted to fully elucidate the specific biological properties and mechanisms of action of Isatin Bis-cresol, which could unlock its potential beyond its current use in materials science. This guide serves as a foundational resource for researchers interested in exploring the multifaceted potential of this intriguing molecule.

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